

A Comprehensive Technical Guide to Dimethyl [2,2'-bipyridine]-3,3'-dicarboxylate

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Compound of Interest

Compound Name: *Dimethyl [2,2'-bipyridine]-3,3'-dicarboxylate*

CAS No.: 39775-31-0

Cat. No.: B1267874

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **Dimethyl [2,2'-bipyridine]-3,3'-dicarboxylate**, CAS number 39775-31-0. It covers its core chemical and physical properties, spectroscopic profile, synthesis, and key applications, with a focus on its role as a versatile ligand in coordination chemistry and its emerging biological significance.

Introduction: A Ligand of Growing Importance

Dimethyl [2,2'-bipyridine]-3,3'-dicarboxylate is an organic compound from the bipyridine family. Structurally, it is characterized by a 2,2'-bipyridine core with two methyl ester groups at the 3 and 3' positions.^[1] This specific substitution pattern imparts unique chemical and physical properties that make it a valuable component in various scientific fields.^[1] The presence of the ester groups enhances its solubility and reactivity, making it a versatile ligand in coordination chemistry.^[1]

The bipyridine moiety, with its two nitrogen atoms, readily forms stable chelate complexes with a wide range of metal ions. This chelating ability is fundamental to its extensive use in the development of catalysts, advanced materials, and, more recently, in biological applications.[1] [2] This guide will delve into the technical specifics that underpin these applications, providing a robust resource for researchers.

Physicochemical and Structural Properties

The utility of a compound is intrinsically linked to its physical and structural characteristics. Below is a summary of the key properties of **Dimethyl [2,2'-bipyridine]-3,3'-dicarboxylate**.

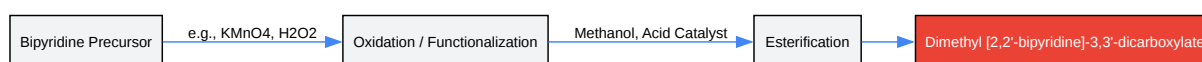
Key Physicochemical Data

Property	Value	Source
CAS Number	39775-31-0	[1][3]
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄	[1][3]
Molecular Weight	272.26 g/mol	[1][3]
Physical Form	Solid, White Powder	[4][5]
Melting Point	155-156 °C	[5][6]
Purity	Typically ≥97%	[4]

Molecular Structure and Crystallography

The molecular structure of **Dimethyl [2,2'-bipyridine]-3,3'-dicarboxylate** has been determined by X-ray crystallography. The molecule adopts a trans conformation where the two pyridine rings are not coplanar, with an inter-ring angle of approximately 53°.[7] This twisted conformation is influenced by intramolecular interactions.[7]

Molecular Structure of **Dimethyl [2,2'-bipyridine]-3,3'-dicarboxylate**



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